

Elucidation of 25-Hydroxy Vitamin D3 3,3'-Biotinylaminopropyl Ether: A Technical Guide

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Compound of Interest

Compound Name: 25-Hydroxy Vitamin D3 3,3'-Biotinylaminopropyl Ether

Cat. No.: B583323

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the structure elucidation of **25-Hydroxy Vitamin D3 3,3'-Biotinylaminopropyl Ether**, a key biotinylated derivative of a major vitamin D metabolite. This document outlines the synthetic pathway, details established experimental protocols for its characterization, and presents relevant data in a structured format for scientific and research applications.

Chemical Identity and Properties

25-Hydroxy Vitamin D3 3,3'-Biotinylaminopropyl Ether is a derivative of 25-hydroxyvitamin D3 where a biotinylaminopropyl ether moiety is attached at the C-3 hydroxyl position. This modification introduces a biotin tag, enabling its use in various biochemical assays that rely on the high-affinity interaction between biotin and streptavidin or avidin.

Property	Value	Source
Chemical Name	[3aS-(3a α ,4 β ,6a α)]- Hexahydro-N-[3- [(3 β ,5Z,7E)-25-hydroxy-9,10- secococholesta-5,7,10(19)-trien- 3-yl]oxy]propyl]-2-oxo-1H- thieno[3,4-d]imidazole-4- pentanamide	CymitQuimica
CAS Number	193278-59-0	ChemScene
Molecular Formula	C ₄₀ H ₆₅ N ₃ O ₄ S	MedchemExpress.com
Molecular Weight	684.03 g/mol	MedchemExpress.com

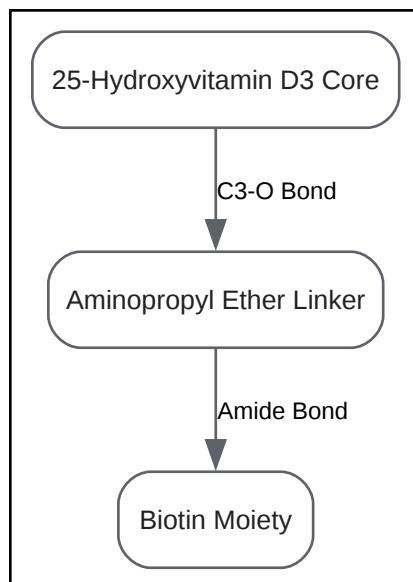
Synthetic Pathway and Structure Elucidation Workflow

The synthesis of **25-Hydroxy Vitamin D3 3,3'-Biotinylaminopropyl Ether** is a two-step process. The first step involves the synthesis of the key intermediate, 25-Hydroxy Vitamin D3 3,3'-Aminopropyl Ether. This is followed by the biotinylation of the primary amine of this intermediate. The structure of the final compound is confirmed through a combination of spectroscopic techniques.

Synthetic and Elucidation Workflow



Key Structural Moieties

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- To cite this document: BenchChem. [Elucidation of 25-Hydroxy Vitamin D3 3,3'-Biotinylaminopropyl Ether: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b583323#25-hydroxy-vitamin-d3-3-3-biotinylaminopropyl-ether-structure-elucidation>]

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